

# Meranzin Hydrate: Not a Documented Fluorescent Probe for Cellular Imaging

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## Compound of Interest

Compound Name: Meranzin hydrate

Cat. No.: B016108

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Despite a comprehensive review of available scientific literature, there is currently no evidence to support the use of **meranzin hydrate** as a fluorescent probe for cellular imaging. While this natural compound, a derivative of coumarin, has been investigated for various pharmacological properties, its application in fluorescence microscopy and cellular imaging remains undocumented.

**Meranzin hydrate** is a known phytochemical found in plants such as *Citrus reticulata* Blanco. [1] Its chemical formula is C<sub>15</sub>H<sub>18</sub>O<sub>5</sub>, with a molecular weight of 278.30 g/mol. [2][3] The compound is commercially available as an analytical standard and has been studied for its biological activities, including its effects on intestinal motility and its anti-inflammatory and analgesic properties. [4][5]

However, crucial data required to characterize a compound as a fluorescent probe are absent from the existing literature for **meranzin hydrate**. This includes:

- **Photophysical Properties:** Information regarding its absorption and emission spectra, quantum yield, Stokes shift, and photostability is not available. These parameters are fundamental to determining a molecule's suitability for fluorescence-based imaging techniques.
- **Cellular Uptake and Localization:** There are no published studies detailing the ability of **meranzin hydrate** to permeate cell membranes and accumulate in specific subcellular compartments.

- Mechanism of Fluorescence: For a compound to be a useful probe, its fluorescence properties should ideally change in response to a specific biological analyte or environmental condition. The mechanism by which **meranzin hydrate**'s fluorescence might be modulated is unknown.

## Application Notes and Protocols: Not Applicable

Given the lack of foundational data, it is not possible to provide detailed application notes or experimental protocols for the use of **meranzin hydrate** in cellular imaging. The development of such protocols would require extensive research to first establish its fluorescent properties and then to optimize its use in a biological context. This would involve determining appropriate excitation and emission wavelengths, optimal staining concentrations and incubation times, and assessing its cytotoxicity.

## Signaling Pathways and Experimental Workflows: Not Applicable

Similarly, the creation of diagrams for signaling pathways or experimental workflows involving **meranzin hydrate** as a fluorescent probe is not feasible. Without an established target or mechanism of action in a cellular imaging context, any such diagram would be purely speculative and lack scientific basis.

In conclusion, while the coumarin scaffold is present in many known fluorescent dyes, **meranzin hydrate** itself has not been characterized or validated as a fluorescent probe for cellular imaging. Researchers and drug development professionals seeking fluorescent probes for their studies should refer to the extensive literature on established and validated fluorescent dyes and probes.

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## References

- 1. CAS 5875-49-0 | Meranzin hydrate [phytopurify.com]
- 2. Meranzin hydrate analytical standard | Sigma-Aldrich [sigmaaldrich.com]
- 3. 8-(2,3-Dihydroxy-3-methylbutyl)-7-methoxychromen-2-one | C<sub>15</sub>H<sub>18</sub>O<sub>5</sub> | CID 5070783 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Meranzin | CAS:23971-42-8 | Coumarins | High Purity | Manufacturer BioCrick [biocrick.com]
- 5. Meranzin hydrate induces similar effect to Fructus Aurantii on intestinal motility through activation of H<sub>1</sub> histamine receptors [pubmed.ncbi.nlm.nih.gov]
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